

Technical Guide: Butyl N-(2,4-dimethylphenyl)carbamate

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Compound of Interest

Compound Name:	butyl (2,4-dimethylphenyl)carbamate
CAS No.:	113579-11-6
Cat. No.:	B3961058

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Nomenclature, Synthesis, and Physicochemical Profiling^{[1][2][3]}

Executive Summary

Butyl N-(2,4-dimethylphenyl)carbamate (CAS: 113579-11-6) is a specialized organic carbamate ester utilized primarily as a chemical intermediate in the synthesis of agrochemicals and pharmaceutical compounds.^{[1][2][3]} Structurally, it consists of a 2,4-dimethylaniline (2,4-xylyl) moiety linked to a butyl group via a carbamate bridge.^{[1][2]} This guide provides an exhaustive analysis of its nomenclature, synonyms, synthetic pathways, and physicochemical properties to support research and development workflows.

Nomenclature and Synonyms

Accurate identification is critical in chemical sourcing and regulatory documentation.^{[1][2]} The compound is frequently referenced by variations of its IUPAC name or its xylyl derivative classification.^{[1][2]}

2.1 Primary Synonyms

The following table consolidates the accepted synonyms for Butyl N-(2,4-dimethylphenyl)carbamate, categorized by nomenclature system.

Category	Synonym
IUPAC / Systematic	Butyl N-(2,4-dimethylphenyl)carbamate
Chemical Abstract Service (CAS)	Carbamic acid, (2,4-dimethylphenyl)-, butyl ester
Substituent-Based	Butyl (2,4-dimethylphenyl)carbamate
Xylyl Variations	Butyl N-(2,4-xylyl)carbamate
Butyl 2,4-xylylcarbamate	
N-(2,4-Xylyl)carbamic acid butyl ester	
Identifier	CAS RN: 113579-11-6

2.2 Structural Identifiers

- Molecular Formula:[ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">](#)

[1]

- SMILES:CCCCOC(=O)Nc1ccc(C)cc1C
- InChIKey:QRTZFHHOXLTYQV-UHFFFAOYSA-N (Predicted)[1][2]

Chemical Structure and Properties

Understanding the physicochemical profile is essential for predicting solubility, stability, and biological interaction.[1][2]

3.1 Physicochemical Data

Property	Value	Note
Molecular Weight	221.30 g/mol	
Physical State	Solid / Crystalline Powder	Typically white to off-white
Boiling Point	~330°C (Predicted)	At 760 mmHg
Density	~1.05 g/cm ³ (Predicted)	
LogP	~3.5 - 4.0	Lipophilic; low water solubility
Solubility	DMSO, Methanol, Chloroform	Sparingly soluble in water

3.2 Structural Analysis

The molecule features a lipophilic n-butyl chain and an aromatic xylyl ring.^{[1][2]} The carbamate linkage (ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">

) serves as a hydrogen bond donor (NH) and acceptor (C=O), influencing its binding affinity in biological targets (e.g., acetylcholinesterase inhibition potential, common in carbamates).^[1]

Synthetic Pathways

Two primary pathways are employed for the synthesis of Butyl N-(2,4-dimethylphenyl)carbamate. The choice of pathway depends on reagent availability and scale.^{[1][2]}

4.1 Pathway A: Chloroformate Route (Standard Lab Scale)

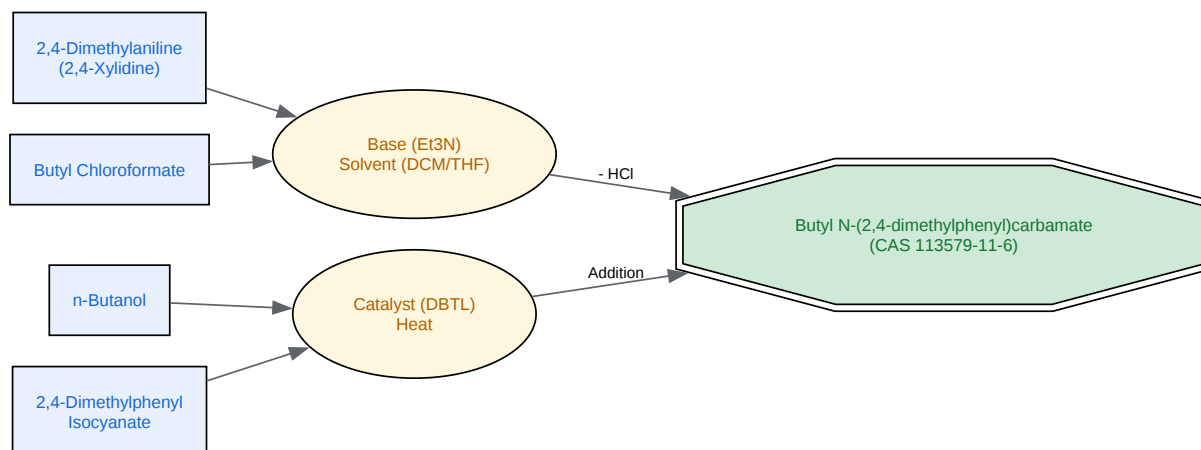
This method involves the nucleophilic attack of 2,4-dimethylaniline on butyl chloroformate in the presence of a base (e.g., Triethylamine or Pyridine) to scavenge the HCl byproduct.^{[1][2]}

4.2 Pathway B: Isocyanate Route (Atom Economic)

Reaction of 2,4-dimethylphenyl isocyanate with n-butanol.^{[1][2]} This addition reaction is atom-economic with no byproducts, often catalyzed by organotin compounds or tertiary amines.^{[1][2]}

4.3 Synthesis Visualization

The following diagram illustrates the logical flow of both synthetic strategies.



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Figure 1: Dual synthetic pathways for Butyl N-(2,4-dimethylphenyl)carbamate via Chloroformate or Isocyanate precursors.[1][2]

Applications and Research Utility

While not a mass-market consumer drug, this compound is significant in the following domains:

- **Agrochemical Discovery:** Carbamates are a major class of insecticides (inhibiting acetylcholinesterase).[1][2] This specific butyl ester serves as a structural analog for Structure-Activity Relationship (SAR) studies to optimize lipophilicity and potency.[1][2]
- **Organic Synthesis Intermediate:** The carbamate group acts as a robust protecting group for the aniline amine, stable against basic hydrolysis but cleavable under specific acidic or reductive conditions.[1][2]
- **Reference Standard:** Used in environmental analysis to track carbamate degradation or as an internal standard in chromatography.[1][2]

Analytical Methodology

For quality control and identification, the following protocols are recommended.

6.1 HPLC-UV Detection

- Column: C18 Reverse Phase (e.g., 150 mm x 4.6 mm, 5 μ m).[1][2]
- Mobile Phase: Acetonitrile : Water (Gradient 50:50 to 90:10).[1][2]
- Detection: UV at 210 nm (carbamate carbonyl) and 254 nm (aromatic ring).[1][2]
- Retention Time: Predicted to be late-eluting due to the lipophilic butyl and xylyl groups.[1][2]

6.2 Mass Spectrometry (GC-MS)

- Ionization: Electron Impact (EI, 70 eV).[1][2]
- Fragmentation Pattern:
 - Molecular Ion (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">): 221 m/z[1]
 - Tropylium-like ion (dimethylphenyl): ~105/106 m/z[1][2]
 - Loss of butoxy group (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">).[1]

References

- Sigma-Aldrich. (n.d.).[1][2] Butyl N-(2,4-xylyl)carbamate Product Page. Retrieved from
- PubChem. (n.d.).[1][2] Carbamic acid, N-butyl-, esters and derivatives. National Library of Medicine.[1][2] Retrieved from
- BLD Pharm. (n.d.).[1][2][4] **Butyl (2,4-dimethylphenyl)carbamate** - CAS 113579-11-6.[1][2][3][5] Retrieved from

- Chemical Book. (2025). Global Chemical Intelligence: CAS 113579-11-6.[1][2] Retrieved from

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- 1. ARONIS - collection of small molecules, building blocks and fine organic compound samples, custom synthesis - Auto stock [anilines.net]
- 2. ARONIS - collection of small molecules, building blocks and fine organic compound samples, custom synthesis - Auto stock [anilines.net]
- 3. 113579-11-6|Butyl (2,4-dimethylphenyl)carbamate|BLD Pharm [bldpharm.com]
- 4. 1484235-20-2|tert-Butyl (2-carbamoylphenyl)carbamate|BLD Pharm [bldpharm.com]
- 5. 2104040-78-8|Isopropyl (E)-(2-styrylphenyl)carbamate|BLD Pharm [bldpharm.com]
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